

Application Notes and Protocols: Tert-Butyl Hypochlorite in Radical Reactions

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Compound of Interest

Compound Name: *tert*-BUTYL HYPOCHLORITE

Cat. No.: B1582176

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Tert-butyl hypochlorite (t-BuOCl) is a versatile and reactive reagent widely employed in organic synthesis, particularly in radical-mediated transformations. Its utility stems from the facile homolytic cleavage of the O-Cl bond upon initiation by light or heat, generating a tert-butoxyl radical and a chlorine radical. This reactivity allows for a range of synthetic applications, including the chlorination of alkanes and alkenes, and intramolecular cyclization reactions to form nitrogen-containing heterocycles. These transformations are of significant interest in medicinal chemistry and drug development for the synthesis of novel scaffolds and the late-stage functionalization of complex molecules.

This document provides detailed application notes, experimental protocols, and mechanistic insights into the use of **tert-butyl hypochlorite** in key radical reactions.

Safety Precautions

Tert-butyl hypochlorite is a toxic, corrosive, and flammable liquid that can decompose explosively upon heating or exposure to light.^[1] It is crucial to handle this reagent with appropriate safety measures in a well-ventilated fume hood. Personal protective equipment, including safety goggles, flame-retardant lab coats, and chemical-resistant gloves, is mandatory.^[1] All reactions involving **tert-butyl hypochlorite** should be conducted with proper

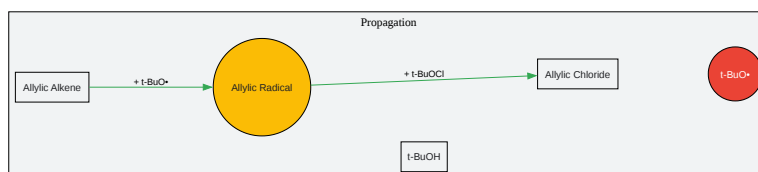
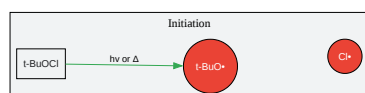
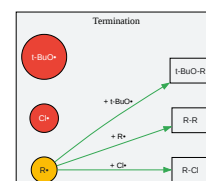
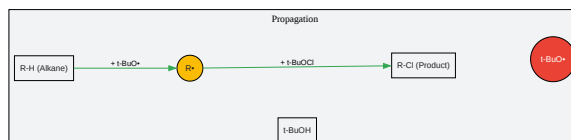
shielding and away from direct light sources unless photochemical initiation is intended. For detailed safety information, always consult the Safety Data Sheet (SDS).

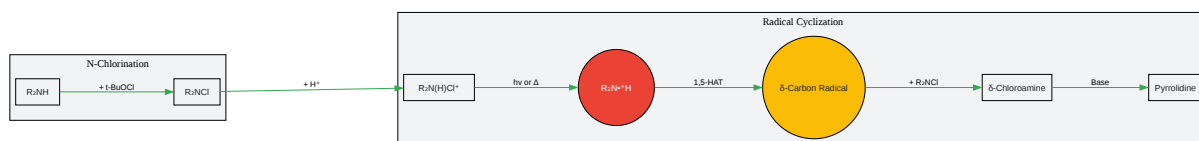
Key Applications and Mechanisms

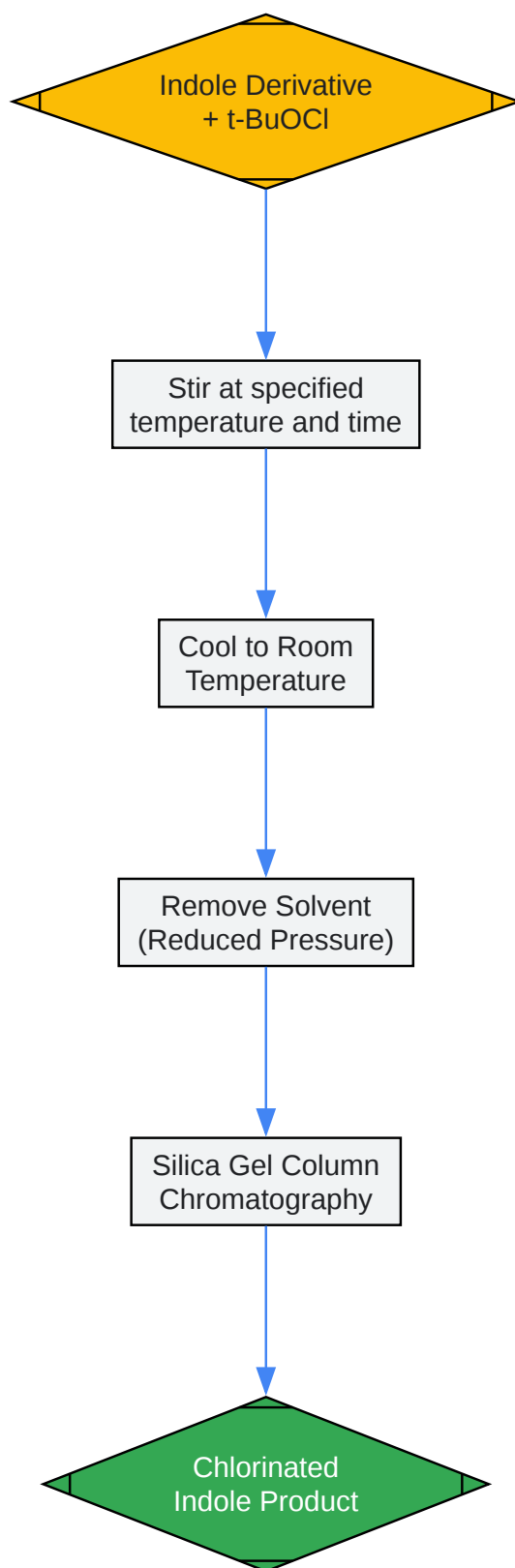
Radical Chlorination of Alkanes

The reaction of **tert-butyl hypochlorite** with alkanes provides a method for the introduction of chlorine atoms onto a hydrocarbon backbone. The reaction proceeds via a radical chain mechanism, initiated by the formation of a tert-butoxyl radical. This radical then abstracts a hydrogen atom from the alkane to generate an alkyl radical, which subsequently reacts with another molecule of **tert-butyl hypochlorite** to yield the chlorinated alkane and a new tert-butoxyl radical, propagating the chain.

Reaction Mechanism Workflow







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References

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